

Personal protective equipment for handling 1,3-Dichloro-2-propanol-d5

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Compound of Interest

Compound Name: 1,3-Dichloro-2-propanol-d5

Cat. No.: B565287

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Essential Safety and Handling Guide for 1,3-Dichloro-2-propanol-d5

This guide provides critical safety protocols and logistical plans for the handling and disposal of **1,3-Dichloro-2-propanol-d5** (CAS No. 1173020-20-6). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

Hazard Identification

1,3-Dichloro-2-propanol-d5 is a deuterated analog of 1,3-Dichloro-2-propanol (CAS No. 96-23-1). The toxicological properties are expected to be similar to its non-deuterated counterpart, which is a combustible liquid that is toxic if swallowed or in contact with skin, causes serious eye irritation, and is suspected of causing cancer.^{[1][2][3][4]} It may also cause respiratory irritation and damage to organs such as the liver and kidneys through prolonged or repeated exposure.^{[2][5]}

GHS Hazard Statements:

- H227: Combustible liquid^[1]
- H301 + H311: Toxic if swallowed or in contact with skin^[2]
- H312: Harmful in contact with skin^{[1][3]}

- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[2]
- H330: Fatal if inhaled[2]
- H335: May cause respiratory irritation[2]
- H350: May cause cancer[1][3]
- H370: Causes damage to organs (Liver)[2]
- H372: Causes damage to organs (Liver, Blood, Kidney) through prolonged or repeated exposure[2]

Quantitative Data

The following table summarizes key quantitative data for 1,3-Dichloro-2-propanol. Data for the deuterated form is limited, so information for the non-deuterated analog is provided.

Property	Value
Molecular Formula	C ₃ D ₅ HCl ₂ O[6]
Molecular Weight	134.02 g/mol [6][7]
Appearance	Colorless to yellow, slightly viscous liquid with an ethereal odor[8][9][10]
Boiling Point	174.3 °C[9][11]
Melting Point	-4 °C[11][12]
Flash Point	85 °C (185 °F)[13] or 74 °C (165 °F)[4][12]
Density	1.39 g/cm ³ at 20 °C[12]
Solubility in Water	110 g/L at 20 °C[12]
LD ₅₀ (Oral, Rat)	81 - 110 mg/kg[2][12][13]
LD ₅₀ (Dermal, Rabbit)	590 - 800 mg/kg[2][13][14]
LC ₅₀ (Inhalation, Rat)	125 ppm (4 h)[2][14]
Storage Temperature	-20°C[6]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, skin contact, and eye contact.

- Hand Protection: Viton® or Viton®/Butyl laminate gloves are recommended for the highest level of protection against chlorinated hydrocarbons.[15] Standard nitrile gloves should be avoided for anything other than incidental contact.[15] Always inspect gloves for damage before use and dispose of them as hazardous waste.[3][15]
- Eye Protection: Chemical splash goggles that meet ANSI Z87.1 standards are required to protect against splashes and vapors.[15]
- Face Protection: A face shield worn over chemical splash goggles is recommended when handling larger quantities (>500 mL) or when there is a significant risk of splashing.[15][16]

- **Body Protection:** A flame-resistant lab coat should be worn to protect against splashes of this combustible liquid.[\[15\]](#) Disposable garments may be considered for handling highly hazardous materials.[\[3\]](#)
- **Footwear:** Closed-toe, chemical-resistant shoes are required to prevent exposure from spills.[\[15\]](#)
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood to prevent the inhalation of vapors.[\[1\]](#)[\[15\]](#)[\[17\]](#) If exposure limits are exceeded, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[\[3\]](#)[\[13\]](#)

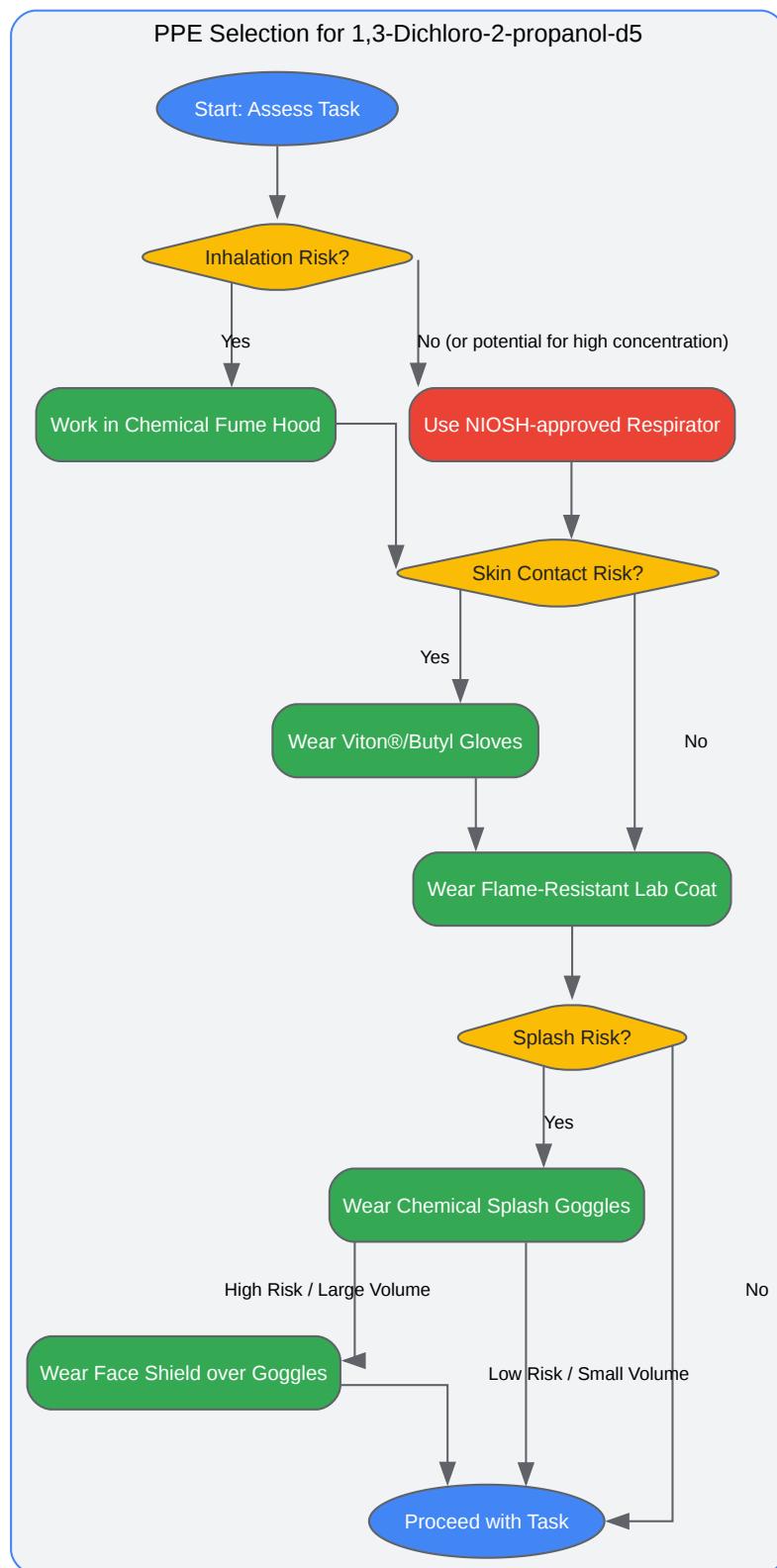
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Figure 1: PPE selection workflow for handling **1,3-Dichloro-2-propanol-d5**.

Operational Plan: Step-by-Step Handling Procedure

Due to its carcinogenic properties, work with this chemical should be performed in a designated area.[\[1\]](#)[\[17\]](#)

- Preparation:

- Ensure a certified chemical fume hood is operational.[\[15\]](#)
- Verify the availability and accessibility of an eyewash station and safety shower.[\[13\]](#)
- Assemble all necessary equipment and materials, including the chemical, solvents, glassware, and waste containers, inside the fume hood.
- Don the required PPE as outlined above.

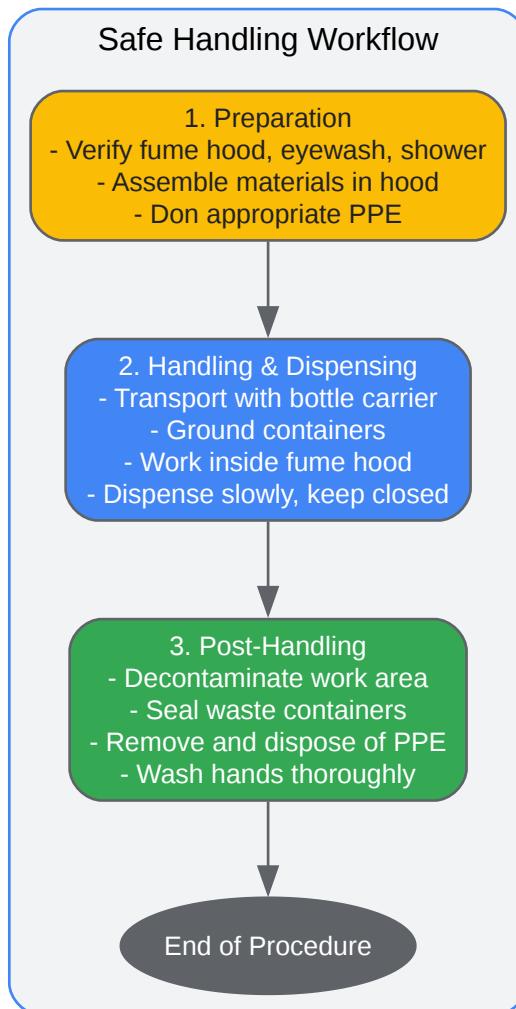
- Handling and Dispensing:

- Use a bottle carrier for transporting the chemical.[\[15\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[13\]](#)
- Perform all manipulations, including weighing and dispensing, within the fume hood to minimize vapor exposure.[\[17\]](#)
- Dispense the liquid slowly and carefully to avoid splashing.[\[15\]](#)
- Keep containers tightly closed when not in use.[\[13\]](#)

- Post-Handling:

- Decontaminate all surfaces and equipment within the fume hood with an appropriate solvent.[\[15\]](#)
- Properly label and seal all waste containers.
- Remove PPE before leaving the work area, disposing of single-use items as hazardous waste.[\[15\]](#)

- Wash hands thoroughly with soap and water after handling the chemical.[13][15]



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Figure 2: Step-by-step workflow for the safe handling of **1,3-Dichloro-2-propanol-d5**.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the area if the spill is large or outside of a fume hood.
- Isolate: Isolate the spill area for at least 50 meters (150 feet) for liquids.[5][10]
- Ventilate: Ensure the area is well-ventilated.[13]

- Contain: For small spills within a fume hood, absorb the spill with an inert material like vermiculite, sand, or earth.[\[13\]](#) Do not use combustible materials like paper towels as the primary absorbent.
- Collect: Place the absorbent material and any contaminated items into a suitable, sealed container for hazardous waste disposal.[\[13\]](#)
- Decontaminate: Clean the spill area with soap and water.[\[5\]](#)[\[10\]](#)

Exposure Response:

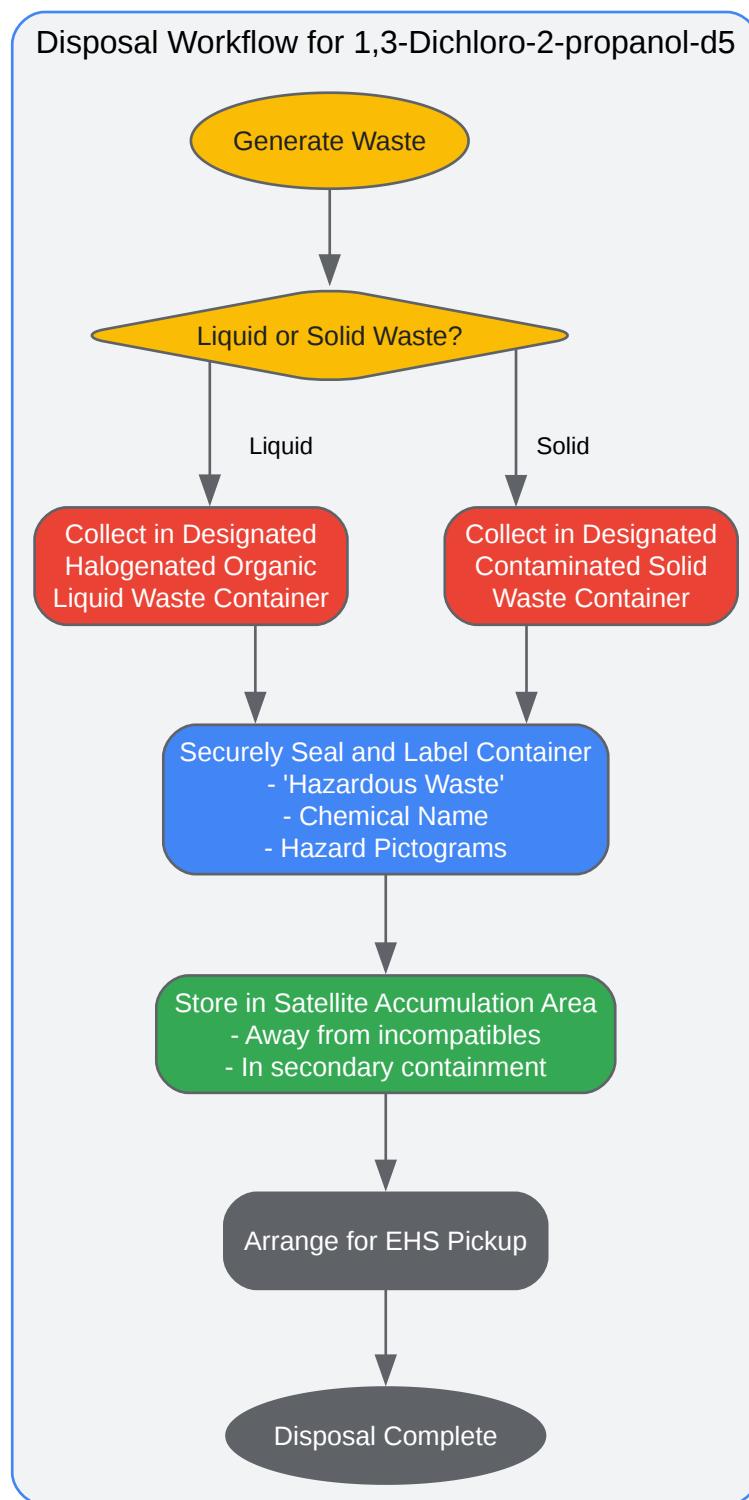
- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[13\]](#)[\[14\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[13\]](#)[\[14\]](#) Seek immediate medical attention.[\[13\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[13\]](#)[\[14\]](#) Seek immediate medical attention.[\[13\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[\[13\]](#)[\[14\]](#)

Disposal Plan

All waste containing **1,3-Dichloro-2-propanol-d5** must be treated as hazardous waste. Given its composition, it should be segregated as halogenated organic waste.[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Waste Segregation:
 - Do not mix halogenated waste with non-halogenated waste, as this significantly increases disposal costs.[\[18\]](#)[\[19\]](#)[\[21\]](#)
 - Keep deuterated waste separate from non-deuterated waste streams if required by your institution's policies, although the primary disposal driver is its halogenated and toxic nature.

- Waste Collection:
 - Collect all liquid waste containing **1,3-Dichloro-2-propanol-d5** in a designated, properly labeled hazardous waste container.[15] The container must be made of a chemically resistant material and have a secure, tight-fitting lid.[15]
 - Collect all solid waste that has come into contact with the chemical (e.g., gloves, pipette tips, absorbent materials) in a separate, sealed, and labeled container for solid hazardous waste.[15]
- Labeling and Storage:
 - Label all waste containers with "Hazardous Waste," the full chemical name ("**1,3-Dichloro-2-propanol-d5**"), and the associated hazards (e.g., Toxic, Carcinogen, Combustible).
 - Store the sealed hazardous waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials like strong oxidizing agents.[13] [15]
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not pour this chemical down the drain. [19]



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Figure 3: Waste disposal workflow for **1,3-Dichloro-2-propanol-d5**.

By strictly adhering to these safety and handling protocols, researchers can minimize the risks associated with **1,3-Dichloro-2-propanol-d5** and ensure a safe laboratory environment. Always consult your institution's specific safety guidelines and Chemical Hygiene Plan.

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